

# Proper Disposal and Safe Handling of 2-Thiophenecarbonitrile

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## Compound of Interest

Compound Name: 2-Thiophenecarbonitrile

Cat. No.: B031525

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides essential safety and logistical information for the proper disposal of **2-Thiophenecarbonitrile** (CAS No. 1003-31-2).

Immediate Safety and Handling Precautions:

**2-Thiophenecarbonitrile** is a hazardous chemical requiring careful handling in a well-ventilated laboratory, preferably within a chemical fume hood.<sup>[1][2]</sup> It is classified as a flammable liquid and is harmful if swallowed, in contact with skin, or inhaled.<sup>[1][3]</sup> It also causes skin irritation and serious eye damage.<sup>[1][3][4]</sup>

Personal Protective Equipment (PPE): When handling **2-Thiophenecarbonitrile**, the following personal protective equipment should be used:

- Eye/Face Protection: Safety goggles and a face shield.<sup>[4]</sup>
- Skin Protection: Chemical-resistant gloves (e.g., Viton or Butyl Rubber) and a lab coat.<sup>[5]</sup>
- Respiratory Protection: Use a respirator with an appropriate filter (e.g., type ABEK (EN14387)) if inhalation risk is present.<sup>[4]</sup>

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids, and seek immediate medical attention.[\[1\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water. If skin irritation persists, call a physician.
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.[\[1\]](#)

## Quantitative Data Summary

Property	Value	Source
CAS Number	1003-31-2	<a href="#">[1]</a>
Molecular Formula	C5H3NS	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	109.15 g/mol	<a href="#">[3]</a>
Boiling Point	192 °C (lit.)	<a href="#">[4]</a>
Density	1.172 g/mL at 25 °C (lit.)	<a href="#">[4]</a>
Flash Point	53 °C (127.4 °F) - closed cup	<a href="#">[4]</a>
UN Number	UN1992	<a href="#">[1]</a>
Hazard Class	3 (Flammable Liquid)	<a href="#">[1]</a>
Subsidiary Hazard Class	6.1 (Toxic)	<a href="#">[1]</a>

## Operational and Disposal Plan

The primary and mandated method for the disposal of **2-Thiophenecarbonitrile** is through a licensed hazardous waste disposal company.[\[5\]](#)[\[6\]](#) Chemical waste generators are responsible for correctly classifying waste and ensuring compliance with all local, regional, and national regulations.[\[1\]](#)

Step-by-Step Disposal Guidance:

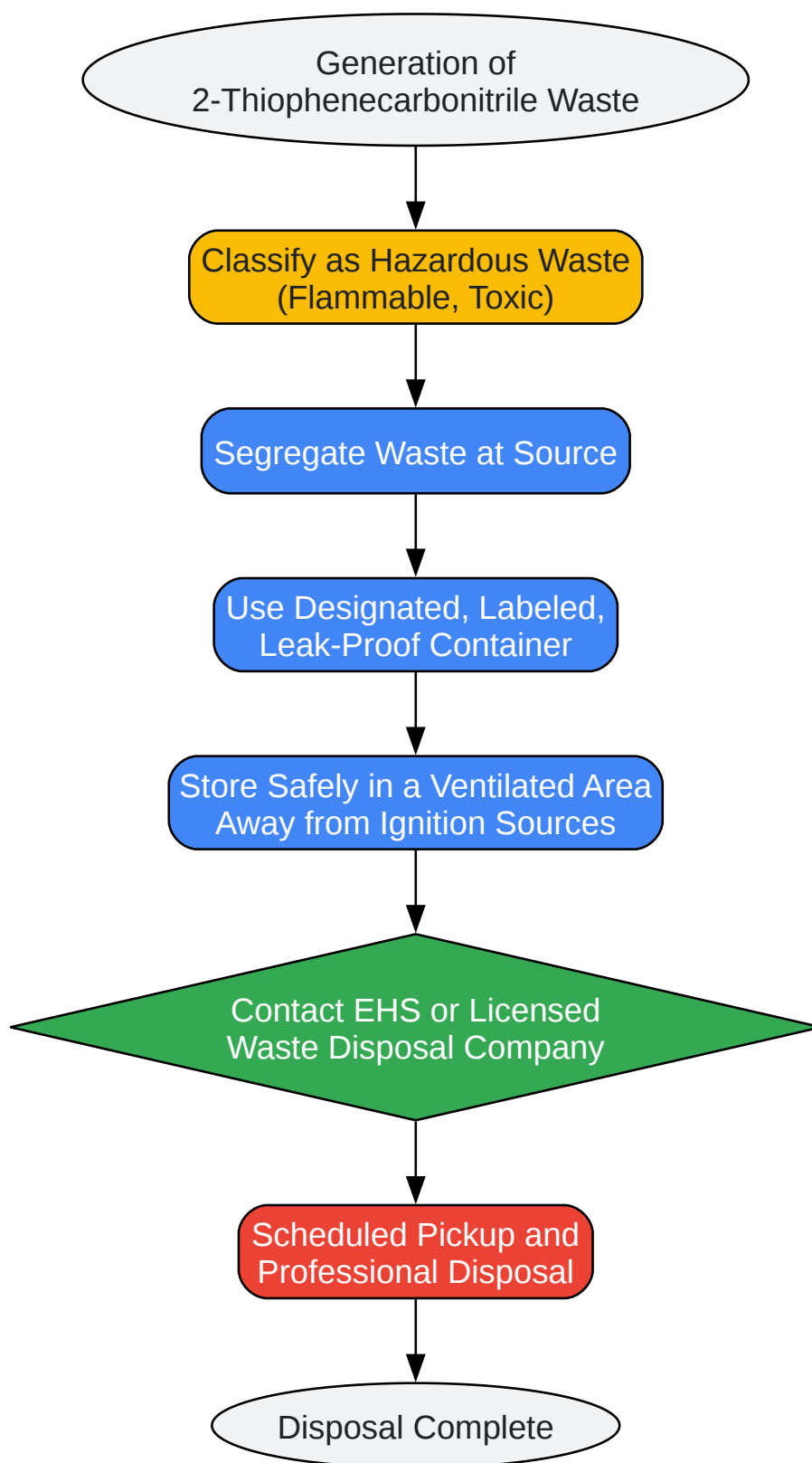
- Segregation: At the point of generation, segregate waste containing **2-Thiophenecarbonitrile**. This includes unused reagent, contaminated solvents, and disposable labware (e.g., pipette tips, gloves). Do not mix this waste with non-hazardous materials.<sup>[5]</sup>
- Containerization: Use a designated, chemically compatible, and properly labeled hazardous waste container. The container must be leak-proof and kept closed except when adding waste.<sup>[5]</sup>
- Labeling: Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**2-Thiophenecarbonitrile**". Include hazard pictograms for flammable and toxic materials.
- Storage: Store the sealed waste container in a cool, dry, and well-ventilated area, away from sources of ignition and incompatible materials such as strong oxidizing agents and strong bases.<sup>[1]</sup>
- Arranging for Disposal: Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.

Accidental Release Measures: In case of a spill, remove all sources of ignition.<sup>[2]</sup> Use spark-proof tools and explosion-proof equipment.<sup>[1]</sup> Absorb the spill with an inert absorbent material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.<sup>[1]</sup>

Note on Chemical Neutralization: No specific, validated experimental protocols for the chemical neutralization or deactivation of **2-Thiophenecarbonitrile** for routine disposal were found in the reviewed safety data sheets. The recommended procedure is collection and disposal via a licensed professional service. Attempting to neutralize the compound without a validated protocol can be dangerous.

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-Thiophenecarbonitrile**.



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